

An In-depth Technical Guide to a Representative Fluoroquinolone Antibacterial Agent

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Compound of Interest

Compound Name: *Antibacterial agent 143*

Cat. No.: *B15563221*

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Disclaimer: The designation "**Antibacterial agent 143**" does not correspond to a known chemical entity in publicly available scientific literature. Therefore, this guide utilizes a representative compound from the fluoroquinolone class of antibiotics to illustrate the requested data presentation, experimental protocols, and visualizations.

This technical guide provides a detailed overview of the chemical structure, antibacterial activity, and mechanism of action of a representative fluoroquinolone antibacterial agent. The information is intended for researchers, scientists, and drug development professionals.

Chemical Structure

Fluoroquinolones are a class of synthetic broad-spectrum antibacterial agents.^[1] The core structure is based on a quinolone scaffold, with a fluorine atom typically at position 6, which enhances antibacterial activity. The general structure allows for various substitutions at different positions, leading to a wide range of derivatives with varying potency and target specificity.

Below is the chemical structure of Ciprofloxacin, a widely used second-generation fluoroquinolone.

Chemical Name: 1-cyclopropyl-6-fluoro-4-oxo-7-(piperazin-1-yl)-1,4-dihydroquinoline-3-carboxylic acid

Molecular Formula: $C_{17}H_{18}FN_3O_3$

(Image of Ciprofloxacin Chemical Structure - A visual representation would be placed here in a real document)

Quantitative Data: Antibacterial Activity

The in vitro efficacy of antibacterial agents is commonly determined by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial that will inhibit the visible growth of a microorganism after overnight incubation. The following table summarizes representative MIC values for Ciprofloxacin against several common bacterial pathogens.

Bacterial Species	Strain	MIC ($\mu\text{g/mL}$) Range
Staphylococcus aureus (MRSA)	ATCC 43300	0.5 - 2
Escherichia coli	ATCC 25922	0.008 - 0.03
Pseudomonas aeruginosa	ATCC 27853	0.25 - 1
Klebsiella pneumoniae	ATCC 700603	0.015 - 0.06
Streptococcus pneumoniae	ATCC 49619	0.5 - 2

Note: MIC values can vary depending on the specific strain and the testing methodology used.

Experimental Protocols

This method is a standardized and widely used technique to determine the MIC of an antibacterial agent against a specific bacterium.

Materials:

- Mueller-Hinton Broth (MHB)

- 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Stock solution of the antibacterial agent of known concentration
- Sterile diluent (e.g., saline or water)
- Incubator at 35-37°C

Procedure:

- **Preparation of Antibacterial Agent Dilutions:** A serial two-fold dilution of the antibacterial agent is prepared in MHB directly in the wells of a 96-well microtiter plate. The concentration range should be chosen to encompass the expected MIC of the compound.
- **Inoculum Preparation:** A few colonies of the test bacterium are suspended in sterile saline to achieve a turbidity equivalent to a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL. This suspension is then diluted to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- **Inoculation:** Each well containing the antibacterial dilution is inoculated with the standardized bacterial suspension. A growth control well (containing only MHB and the inoculum) and a sterility control well (containing only MHB) are also included.
- **Incubation:** The microtiter plate is incubated at 35-37°C for 16-20 hours in ambient air.
- **Reading the Results:** The MIC is determined as the lowest concentration of the antibacterial agent at which there is no visible growth of the bacterium.

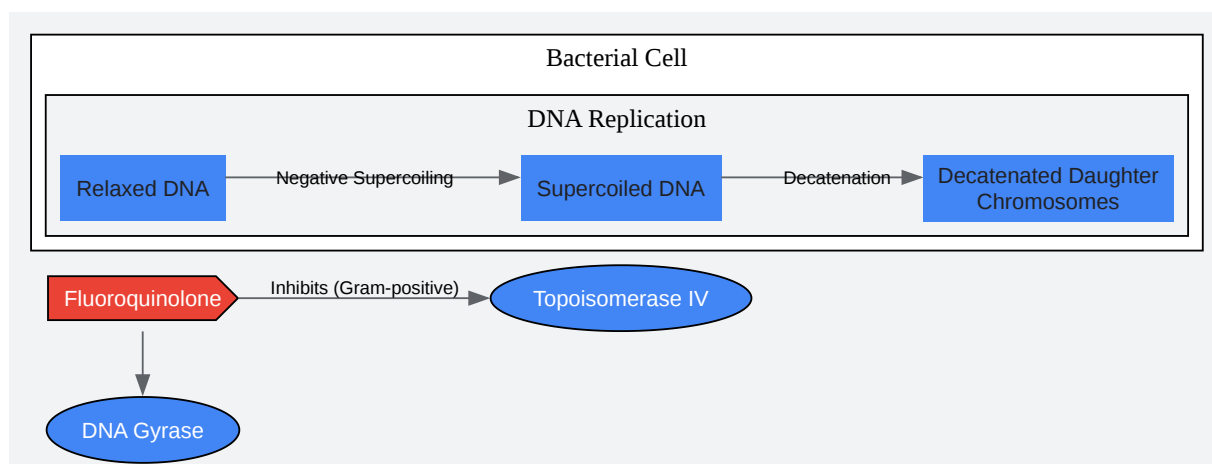
Visualization of Mechanism of Action

Fluoroquinolones exert their bactericidal effect by inhibiting two essential bacterial enzymes: DNA gyrase (a type II topoisomerase) and topoisomerase IV.^[2] These enzymes are crucial for DNA replication, repair, and recombination.

- In Gram-negative bacteria, the primary target is DNA gyrase.

- In Gram-positive bacteria, the primary target is topoisomerase IV.

The following diagram illustrates the mechanism of action of fluoroquinolones.



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Caption: Mechanism of action of fluoroquinolone antibiotics.

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References

- 1. Synthesis and antibacterial activity of novel fluoroquinolones containing substituted piperidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antibiotic - Wikipedia [en.wikipedia.org]
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